

Application Notes and Protocols for Developing Assays with FASN-IN-5

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Compound of Interest

Compound Name: FASN-IN-5

Cat. No.: B15577402

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Introduction

Fatty Acid Synthase (FASN) is a critical enzyme in the de novo synthesis of long-chain fatty acids.[1][2][3] In many cancers, FASN is overexpressed and contributes to tumor cell growth, survival, and resistance to therapy, making it a compelling target for anticancer drug development.[4][5] **FASN-IN-5** is a novel inhibitor of FASN, available for research into cancer, immunological disorders, and obesity.[6][7][8] These application notes provide detailed protocols for biochemical and cellular assays to characterize the activity of **FASN-IN-5** and similar compounds.

Data Presentation: Comparative Activity of FASN Inhibitors

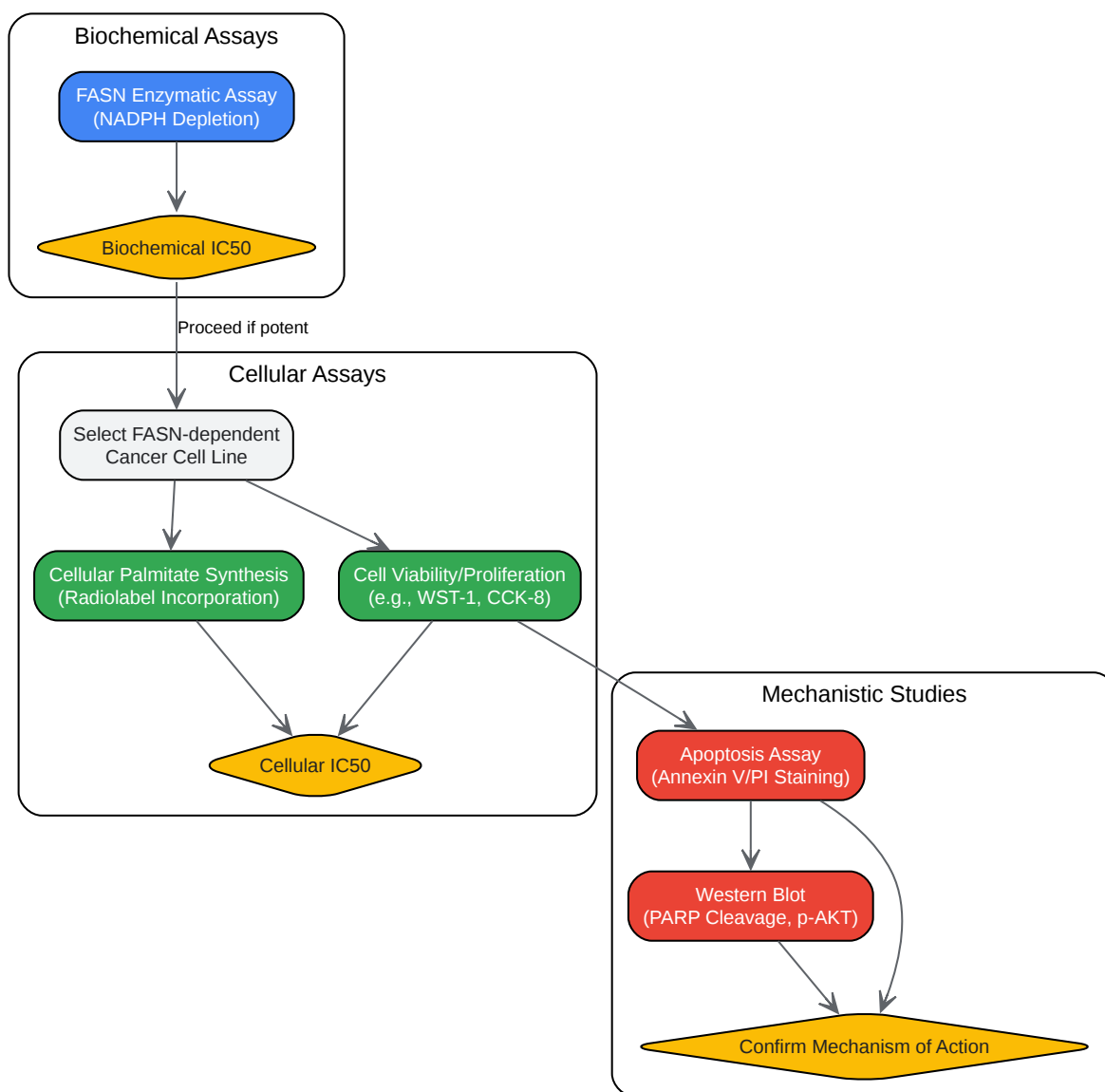
While specific quantitative data for **FASN-IN-5** is not yet publicly available, the following table summarizes the activity of other well-characterized FASN inhibitors to provide a benchmark for experimental results.

Compound	Target Domain	Biochemical IC50	Cellular Palmitate Synthesis IC50	Cell Viability IC50	Reference
TVB-3166	Thioesterase (TE)	42 nM	81 nM	100 nM (CALU-6 cells)	
GSK2194069	β -Ketoacyl Reductase (KR)	7.7 nM	Not Reported	Not Reported	
C75	Thioesterase (TE)	~20 μ M	Not Reported	35 μ M (PC3 cells)	
Orlistat	Thioesterase (TE)	Not Reported	Not Reported	Not Reported	[3] [9]
Fasnall	Not Specified	3.71 μ M	Not Reported	Not Reported	

FASN Signaling Pathway and Inhibition

The diagram below illustrates the central role of FASN in cellular metabolism and key signaling pathways it influences. FASN catalyzes the synthesis of palmitate from acetyl-CoA and malonyl-CoA.[\[1\]](#)[\[2\]](#) This product is crucial for membrane synthesis and protein modification, impacting oncogenic pathways like PI3K/AKT/mTOR and Wnt/ β -catenin.[\[9\]](#)[\[8\]](#) FASN inhibitors, such as **FASN-IN-5**, block this process, leading to reduced proliferation and apoptosis in cancer cells.[\[8\]](#)





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